Verifying the linearity of the AC915 accelerometer across its dynamic range.

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Verifying Accelerometer Linearity: A Comparative Guide for Researchers

For researchers, scientists, and professionals in drug development, the accuracy of motion and vibration data is paramount. Accelerometers are critical tools in a wide range of applications, from monitoring sensitive laboratory equipment to analyzing the biomechanics of drug delivery devices. A key performance metric for these sensors is linearity across their dynamic range, which ensures that the output signal is directly proportional to the input acceleration, regardless of the magnitude. This guide provides a comparative overview of the **AC915** accelerometer and two alternatives, detailing their specifications and outlining a comprehensive protocol for experimental linearity verification.

Performance Comparison

The selection of an appropriate accelerometer requires careful consideration of its performance specifications. The following table summarizes the key metrics for the **AC915** and two comparable high-precision industrial accelerometers.

Specification	AC915	PCB Piezotronics 352C33	Kistler 8704B50
Dynamic Range	±50 g, peak	±50 g, peak[1]	±50 g
Sensitivity	100 mV/g	100 mV/g[1]	100 mV/g
Non-Linearity	Not Specified	≤1%[1]	±1% FSO[2]
Frequency Response (±3dB)	0.5 - 15,000 Hz	0.35 - 15,000 Hz[1]	Not specified in detail
Sensing Element	PZT Ceramic	Ceramic[1]	Quartz

Experimental Protocol: Verifying Accelerometer Linearity

To independently verify the linearity of an accelerometer across its dynamic range, a precise and controlled experimental setup is required. The following protocol outlines the necessary steps and equipment.

Objective: To determine the linearity of the accelerometer's output voltage as a function of input acceleration.

Materials:

- Accelerometer under test (e.g., **AC915**)

- Vibration shaker or exciter capable of producing a range of controlled accelerations

- Reference accelerometer with a known, high degree of linearity, calibrated to a recognized standard

- Signal generator to drive the vibration shaker

- Data acquisition system (DAQ) with at least two input channels

- Power supply for the accelerometers (if required)

- Mounting equipment (e.g., studs, adhesive)

- Analysis software

Procedure:

- Setup and Calibration:

  - Securely mount both the reference accelerometer and the accelerometer under test to the vibration shaker. Ensure they are mounted back-to-back or as close as possible to experience the same motion.

  - Connect the accelerometers to the data acquisition system.

  - Properly configure the DAQ software to record the output from both sensors simultaneously.

  - Perform a calibration check at a reference frequency and amplitude (e.g., 1g at 100 Hz) to ensure the system is functioning correctly.

- Data Collection:

  - Set the signal generator to produce a sinusoidal waveform at a fixed frequency (e.g., 100 Hz).

  - incrementally increase the amplitude of the vibration from the shaker, starting from a low acceleration level and progressing towards the maximum of the accelerometer's dynamic range.

  - At each discrete acceleration level, record the output voltage from both the reference accelerometer and the accelerometer under test. It is crucial to allow the system to stabilize at each amplitude before recording data.

- Data Analysis:

  - For each data point, determine the input acceleration from the output of the reference accelerometer.

- Plot the output voltage of the accelerometer under test as a function of the input acceleration.

- Perform a linear regression on the plotted data to obtain the best-fit straight line.

- Calculate the non-linearity as the maximum deviation of any data point from the best-fit line, typically expressed as a percentage of the full-scale output.

The following diagram illustrates the workflow for this experimental procedure.

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Experimental workflow for accelerometer linearity verification.

By following this detailed protocol and considering the comparative data presented, researchers can make an informed decision on the most suitable accelerometer for their specific application and independently verify its performance to ensure the integrity of their experimental results.

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References

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